

solubility of copper(II) tartrate hydrate in different solvents

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Compound of Interest

Compound Name: Copper(II) tartrate hydrate

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Solubility of Copper(II) Tartrate Hydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **copper(II) tartrate hydrate** in various solvents. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on qualitative solubility characteristics, key factors influencing solubility, and detailed experimental protocols for determining the aqueous solubility product constant (K_{sp}). This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with this compound.

Introduction

Copper(II) tartrate is a metal coordination complex that exists in various hydrated forms. It is a blue to green crystalline powder and its solubility is a critical parameter in various applications, including as a catalyst, in electroplating, and potentially in pharmaceutical formulations. Understanding its behavior in different solvent systems is essential for process development, formulation, and analytical method development. This guide synthesizes the available information on the solubility of **copper(II) tartrate hydrate**, providing a foundational understanding for scientific and development endeavors.

Factors Influencing Solubility

The dissolution of **copper(II) tartrate hydrate** is not straightforward and is influenced by several factors:

- **Temperature:** The solubility of copper(II) tartrate in aqueous solutions is expected to increase with temperature.^[1]
- **pH:** As a salt of a weak acid, the solubility of copper(II) tartrate is highly dependent on pH. It is more soluble in acidic and alkaline solutions compared to neutral water.^{[1][2][3]} In acidic solutions, the tartrate ion is protonated, shifting the dissolution equilibrium. In alkaline solutions, the formation of soluble copper-hydroxy complexes can enhance solubility.
- **Complex Formation:** Copper(II) tartrate's solubility can be significantly increased in the presence of ligands that form soluble complexes with copper(II) ions. For instance, it is soluble in excess tartrate solutions due to the formation of such complexes.^[1]

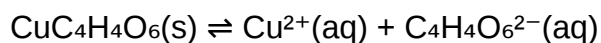
Solubility Data

Specific quantitative solubility data for **copper(II) tartrate hydrate** is not widely available. The following table summarizes the qualitative solubility in various solvents and provides the reported solubility product constant (K_{sp}) in an aqueous medium.

Solvent System	Solubility	Quantitative Data (at 25 °C)
Water	Slightly soluble / Insoluble[2][4]	Solubility Product Constant (Ksp) for $\text{CuC}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$: Mentioned to be determined at an ionic strength of 0.3[5]
Acids	Soluble[2][3]	Data not available
Alkali Solutions	Soluble[2][3]	Data not available
Organic Solvents		
Methanol	Data not available	Data not available
Ethanol	Data not available	Data not available
DMSO	May be soluble[6]	Data not available

Experimental Protocol: Determination of Aqueous Solubility Product Constant (Ksp)

The solubility of sparingly soluble salts like copper(II) tartrate in water is often quantified by its solubility product constant (Ksp). The Ksp can be determined experimentally by measuring the concentration of the dissolved ions in a saturated solution. For copper(II) tartrate, which dissociates as follows:



The Ksp is given by: $\text{Ksp} = [\text{Cu}^{2+}][\text{C}_4\text{H}_4\text{O}_6^{2-}]$ [7]

A common method for determining the Ksp of copper(II) tartrate is through spectrophotometry, owing to the characteristic blue color of the hydrated copper(II) ion.[7][8]

Materials and Equipment

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium tartrate dihydrate ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$)

- Distilled or deionized water
- Spectrophotometer
- Cuvettes
- Volumetric flasks (various sizes)
- Pipettes
- Centrifuge and centrifuge tubes
- Filter paper and funnel or syringe filter

Procedure

Part A: Preparation of a Saturated Copper(II) Tartrate Solution[7][8]

- Prepare 0.1 M copper(II) sulfate and 0.1 M sodium tartrate stock solutions.
- In a flask, mix equal volumes of the 0.1 M copper(II) sulfate and 0.1 M sodium tartrate solutions. A precipitate of copper(II) tartrate will form.
- Agitate the mixture for an extended period (e.g., 1 hour) to ensure equilibrium is reached and the solution is saturated.
- Allow the precipitate to settle.
- Separate the supernatant (the saturated solution) from the solid precipitate by centrifugation followed by filtration. The resulting solution should be clear.

Part B: Preparation of Standard Solutions[7]

- Prepare a series of standard copper(II) sulfate solutions of known concentrations (e.g., ranging from 0.005 M to 0.02 M) by diluting the 0.1 M copper(II) sulfate stock solution.

Part C: Spectrophotometric Analysis[7]

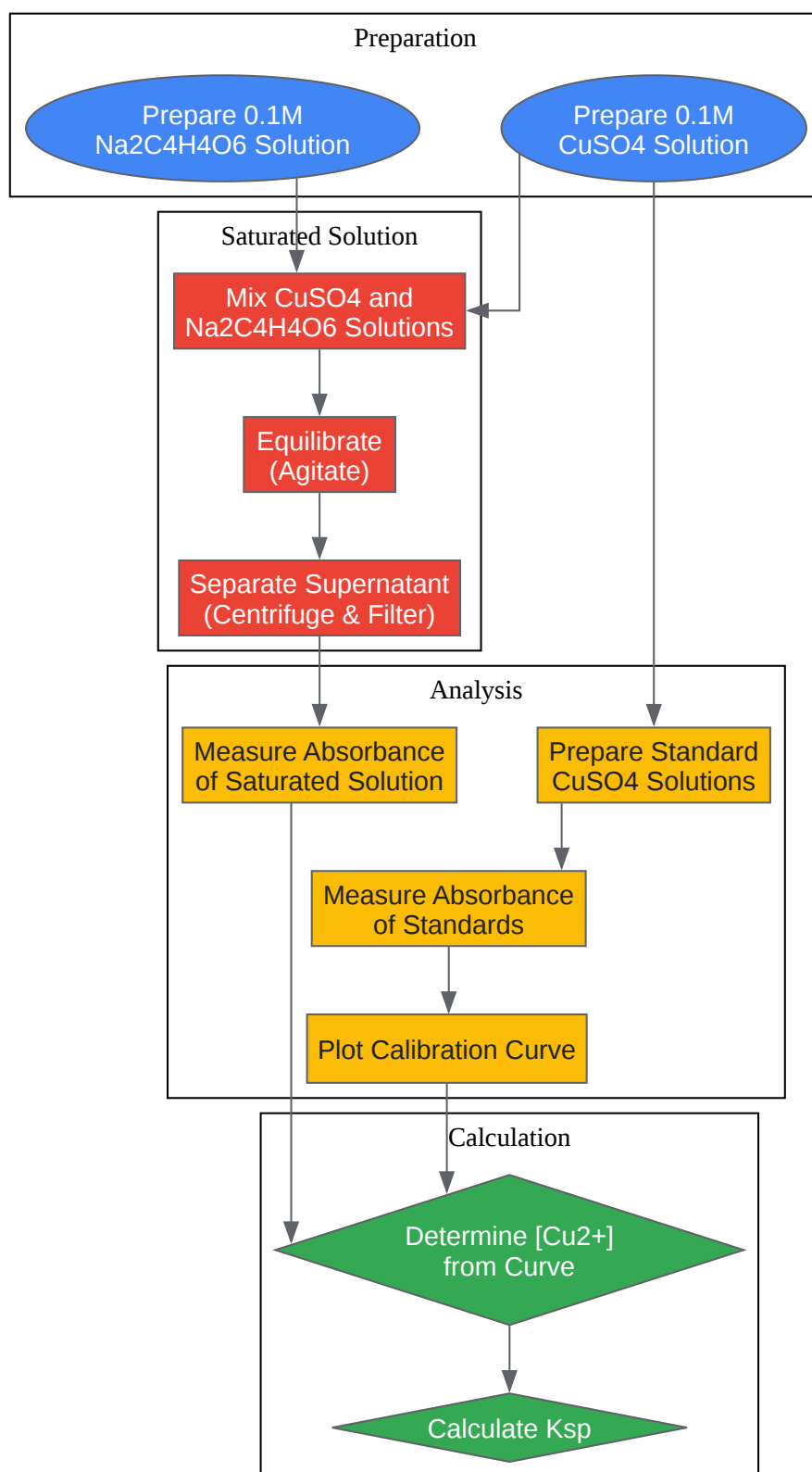
- Set the spectrophotometer to a wavelength of 675 nm, which is in the region of maximum absorbance for the hydrated copper(II) ion.[\[7\]](#)
- Use a blank solution (distilled water) to zero the spectrophotometer.
- Measure the absorbance of each of the standard copper(II) sulfate solutions.
- Plot a calibration curve of absorbance versus the concentration of Cu^{2+} .
- Measure the absorbance of the saturated copper(II) tartrate supernatant obtained in Part A.
- Using the calibration curve, determine the concentration of Cu^{2+} in the saturated solution.

Calculation of K_{sp}

- From the stoichiometry of the dissolution, in a pure aqueous solution, the concentration of the tartrate ion $[\text{C}_4\text{H}_4\text{O}_6^{2-}]$ is equal to the concentration of the copper(II) ion $[\text{Cu}^{2+}]$.
- Calculate the K_{sp} using the formula: $K_{sp} = [\text{Cu}^{2+}]^2$.

Experimental Workflow

The following diagram illustrates the experimental workflow for the determination of the solubility product constant of copper(II) tartrate.



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Workflow for K_{sp} Determination

Conclusion

While quantitative solubility data for **copper(II) tartrate hydrate** remains limited in readily accessible literature, a qualitative understanding of its solubility and the factors that influence it can be established. The compound exhibits low solubility in water, which is enhanced in acidic and alkaline conditions, and in the presence of complexing agents. For precise quantification of its aqueous solubility, the determination of its solubility product constant via spectrophotometry is a reliable and well-documented experimental approach. The protocol and workflow provided in this guide offer a solid foundation for researchers and scientists to assess the aqueous solubility of **copper(II) tartrate hydrate** in their specific applications.

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